

Application Notes and Protocols for Ilomastat (GM6001) Stock Solution Preparation

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Compound of Interest

Compound Name: *Ilomastat*

Cat. No.: *B1671724*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **Ilomastat** (also known as GM6001) stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. **Ilomastat** is a potent, broad-spectrum inhibitor of matrix metalloproteinases (MMPs) and is widely used in cancer research, cell biology, and drug development.^{[1][2][3]}

Physicochemical and Inhibitory Properties of Ilomastat (GM6001)

Ilomastat is a hydroxamic acid-based compound that reversibly inhibits various MMPs by chelating the zinc ion in their active site.^{[2][4]} This inhibition prevents the degradation of the extracellular matrix (ECM), a critical process in tumor invasion, angiogenesis, and other pathological conditions.^[4]

Table 1: Quantitative Data for **Ilomastat** (GM6001)

Property	Value
Molecular Formula	C ₂₀ H ₂₈ N ₄ O ₄
Molecular Weight	388.46 g/mol [5][6]
CAS Number	142880-36-2[6]
Appearance	Beige to brown solid powder[2]
Solubility in DMSO	≥ 47 mg/mL (120.99 mM)[1][7], up to 400 mg/mL[8][9]. It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility.[5]
Inhibitory Activity (Ki/IC50)	MMP-1: 0.4 nM (Ki)[8][9], 1.5 nM (IC50)[1]MMP-2: 0.5 nM (Ki)[8][9], 1.1 nM (IC50)[1]MMP-3: 27 nM (Ki)[8][9], 1.9 nM (IC50)[1]MMP-8: 0.1 nM (Ki)[8][9]MMP-9: 0.2 nM (Ki)[8][9], 0.5 nM (IC50)[1]ADAM10, ADAM12, ADAM17: Nanomolar concentrations[10]
Storage of Powder	Store at -20°C for up to 3 years.[1]
Storage of Stock Solution	Store in aliquots at -80°C for up to 2 years or -20°C for up to 1 year to avoid repeated freeze-thaw cycles.[1][5] Diluted aqueous solutions should not be frozen.[8][9]
Typical Working Concentration	10-25 µM for in vitro cell culture experiments.[8][11]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Ilomastat Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Ilomastat** in DMSO. This is a common concentration for laboratory use.

Materials:

- **Ilomastat** (GM6001) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

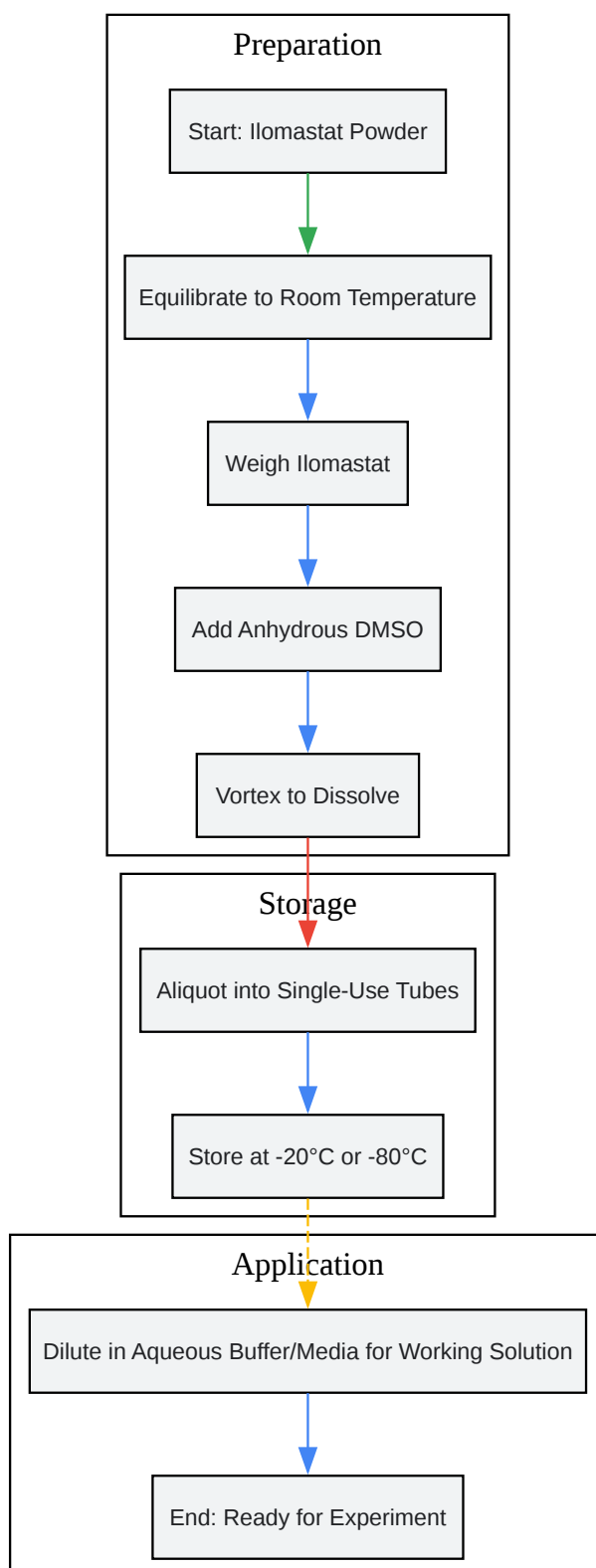
- **Equilibration:** Allow the vial of **Ilomastat** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **Ilomastat** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.88 mg of **Ilomastat** (Molecular Weight = 388.46 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **Ilomastat** powder. For 3.88 mg of **Ilomastat**, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **Ilomastat** is completely dissolved. Gentle warming in a water bath (up to 37°C) may aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^{[1][5]}

Note on Aqueous Dilutions: **Ilomastat** has poor solubility in aqueous solutions and may precipitate at concentrations exceeding 100 µM.^{[8][11]} When preparing working solutions in cell culture media or buffers, it is crucial to add the DMSO stock solution to the aqueous

solution while vortexing to ensure rapid mixing and minimize precipitation.^{[8][9]} It is recommended to use low-salt buffers for dilution.^{[8][9]}

Visualizations

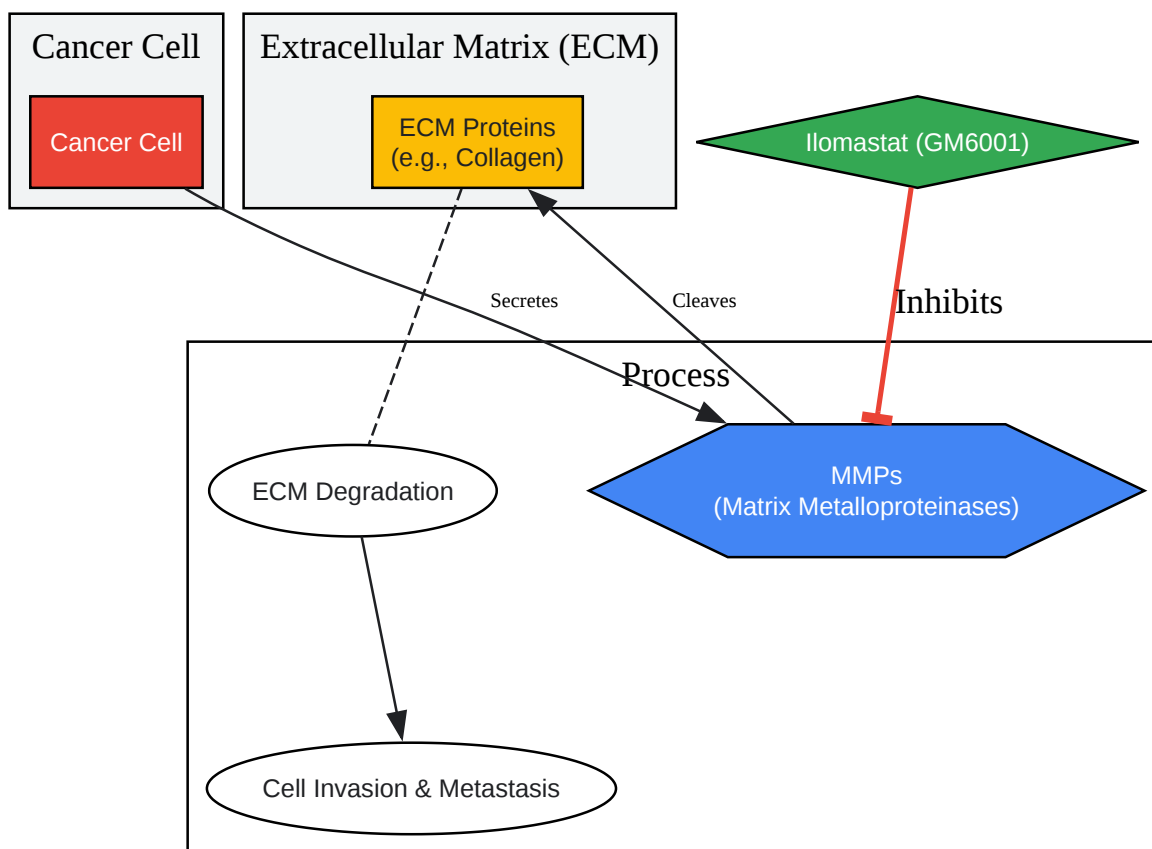
Workflow for Ilomastat Stock Solution Preparation



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Caption: Workflow for preparing **Ilomastat** stock solution.

Mechanism of Action: Ilomastat Inhibition of MMPs



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Caption: **Ilomastat** inhibits MMP-mediated ECM degradation.

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